

structural characterization of 1-Chloro-3-(dichloromethyl)benzene

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Compound of Interest

Compound Name: 1-Chloro-3-(dichloromethyl)benzene

CAS No.: 15145-69-4

Cat. No.: B081129

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An In-depth Technical Guide to the Structural Characterization of 1-Chloro-3-(dichloromethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive framework for the definitive structural characterization of **1-Chloro-3-(dichloromethyl)benzene** (CAS No. 15145-69-4). As a key intermediate in the synthesis of pharmaceuticals and agrochemicals, the unambiguous confirmation of its molecular structure and purity is paramount. This document moves beyond rote procedural descriptions to offer an integrated analytical strategy, grounding each step in fundamental chemical principles. We will explore the synergistic application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The causality behind experimental choices, from sample preparation to data interpretation, is elucidated to provide a self-validating system for analysis.

Introduction and Physicochemical Profile

1-Chloro-3-(dichloromethyl)benzene is a chlorinated aromatic compound whose utility as a precursor hinges on the precise arrangement of its functional groups.^[1] The reactive dichloromethyl group, in particular, serves as a versatile handle in organic synthesis, often employed in nucleophilic substitution and Friedel-Crafts reactions.^[1] An incorrect substitution pattern on the benzene ring or incomplete chlorination of the methyl group can lead to significant impurities, impacting reaction yields, downstream product safety, and regulatory compliance. Therefore, a multi-technique approach is not merely recommended but essential for robust characterization.

The initial step in any characterization workflow is to understand the compound's basic physical and chemical properties, which inform handling, storage, and analytical method development.

Table 1: Physicochemical Properties of **1-Chloro-3-(dichloromethyl)benzene**

Property	Value	Source
CAS Number	15145-69-4	^[2]
Molecular Formula	C ₇ H ₅ Cl ₃	^[2]
Molecular Weight	195.47 g/mol	^[1]
Appearance	Clear, colorless to slightly yellow liquid	^[1]
Boiling Point	235-237 °C	^[1]
Density	1.384 g/cm ³	^[1]
IUPAC Name	1-chloro-3-(dichloromethyl)benzene	^[2]

Contextual Synthesis: Anticipating Potential Impurities

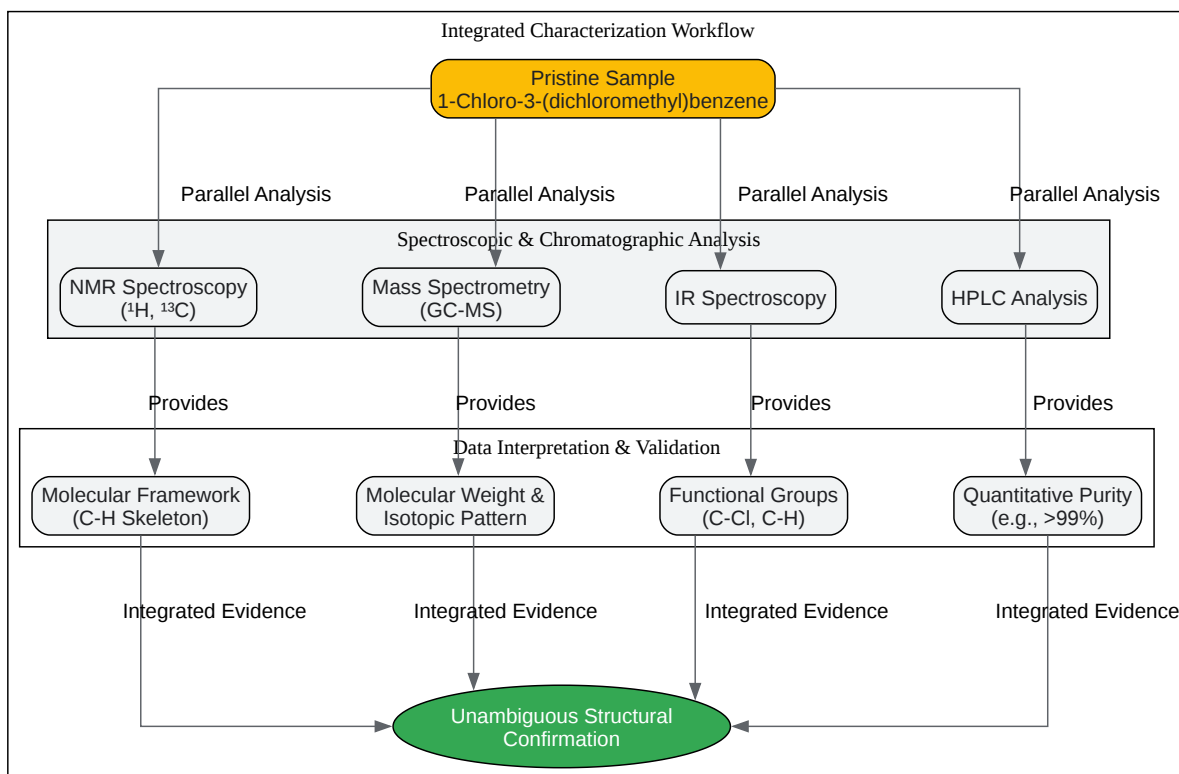
The most common route for synthesizing **1-Chloro-3-(dichloromethyl)benzene** is the radical chlorination of 3-chlorotoluene.^[1] This process involves the reaction of 3-chlorotoluene with

chlorine gas under UV light.[3]

Why this matters: Understanding the synthesis route is critical for anticipating potential process-related impurities. In this case, incomplete chlorination could result in residual 1-chloro-3-(chloromethyl)benzene (one less chlorine) or over-chlorination leading to 1-chloro-3-(trichloromethyl)benzene. The presence of iron as a catalyst must be avoided as it promotes undesired ring chlorination.[3] Our characterization strategy must be capable of distinguishing the target molecule from these closely related structures.

Core Analytical Techniques: A Multi-Pronged Approach

No single technique can provide a complete structural picture. We advocate for an integrated workflow where each method provides a unique and complementary piece of the puzzle.



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Caption: Integrated workflow for structural validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR is the cornerstone of structural elucidation for organic molecules because it maps the carbon-hydrogen framework. It provides detailed information about the chemical environment, connectivity, and relative number of protons and carbon atoms. For **1-Chloro-3-(dichloromethyl)benzene**, we expect specific signals that confirm the 1,3-substitution pattern on the aromatic ring and the presence of the dichloromethyl group.

Expected ^1H NMR Spectrum:

- Aromatic Region (approx. 7.3-7.6 ppm): The four aromatic protons will appear as a complex multiplet. The 1,3-disubstitution pattern prevents simple, clean splitting. The proton between the two electron-withdrawing groups (at C2) will likely be the most downfield.
- Aliphatic Region (approx. 6.6-6.8 ppm): The single proton of the dichloromethyl ($-\text{CHCl}_2$) group will appear as a singlet. Its position is significantly downfield due to the deshielding effect of the two adjacent chlorine atoms.

Expected ^{13}C NMR Spectrum:

- Aromatic Carbons (approx. 125-145 ppm): Six distinct signals are expected for the aromatic carbons. The carbon bearing the dichloromethyl group and the carbon bearing the chlorine atom will be identifiable by their chemical shifts.
- Aliphatic Carbon (approx. 70-75 ppm): A single signal corresponding to the carbon of the dichloromethyl group.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh ~10-20 mg of the sample and dissolve it in ~0.6 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3). The use of a deuterated solvent is critical to avoid large solvent signals in the ^1H NMR spectrum.^[4]
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), which is defined as 0 ppm and serves as a reference point for all other chemical shifts.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.

- Instrumentation: Place the NMR tube into the spectrometer's autosampler or manually insert it into the magnet.
- Acquisition:
 - Tune and shim the spectrometer to optimize magnetic field homogeneity.
 - Acquire a ^1H NMR spectrum using standard parameters (e.g., 32 scans, 1-5 second relaxation delay).
 - Acquire a ^{13}C NMR spectrum using proton decoupling (e.g., >1024 scans, 2-second relaxation delay).
- Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0 ppm.

Mass Spectrometry (MS)

Expertise & Causality: MS is employed to determine the molecular weight of the compound and to gain structural information from its fragmentation pattern. For chlorinated compounds, MS is exceptionally powerful due to the characteristic isotopic distribution of chlorine. Natural chlorine exists as two major isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). A molecule containing three chlorine atoms, like our target, will exhibit a distinctive pattern of isotopic peaks (M, M+2, M+4, M+6) in predictable ratios, providing a definitive signature for the number of chlorine atoms present.

Expected Mass Spectrum (Electron Ionization - EI):

- Molecular Ion Peak (M^+): A cluster of peaks will be observed corresponding to the molecular ion. The nominal mass peak will be at m/z 194 (for $\text{C}_7\text{H}_5^{35}\text{Cl}_3$). The cluster will include peaks at m/z 196, 198, and 200 due to the presence of ^{37}Cl isotopes. The relative intensities of this cluster are a high-confidence indicator.
- Key Fragments: Expect fragmentation corresponding to the loss of chlorine atoms (M-35/37) and the dichloromethyl group. A prominent peak at m/z 159/161 would correspond to the loss of one chlorine atom.^[2]

Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~100 µg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- **GC Method:**
 - **Injector:** Set to 250 °C with a split ratio (e.g., 50:1) to prevent column overloading.
 - **Column:** Use a standard non-polar column (e.g., 30 m x 0.25 mm, DB-5ms or equivalent).
 - **Oven Program:** Start at a low temperature (e.g., 70 °C), hold for 1-2 minutes, then ramp at 10-20 °C/min to a final temperature of 280 °C. This separates the target compound from volatile impurities.
- **MS Method:**
 - **Ion Source:** Use standard Electron Ionization (EI) at 70 eV.
 - **Mass Analyzer:** Scan a mass range from m/z 40 to 300 to capture the molecular ion and relevant fragments.
- **Analysis:** Integrate the peak corresponding to the analyte and analyze the resulting mass spectrum. Compare the isotopic cluster of the molecular ion to the theoretical pattern for a C₇H₅Cl₃ molecule.

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in a molecule. While it does not provide the detailed connectivity map of NMR, it serves as a quick verification of key structural features. The absorption of infrared radiation corresponds to the vibrational energies of specific bonds, acting as a molecular fingerprint.

Expected Key Absorption Bands:

- ~3100-3000 cm⁻¹: Aromatic C-H stretching.

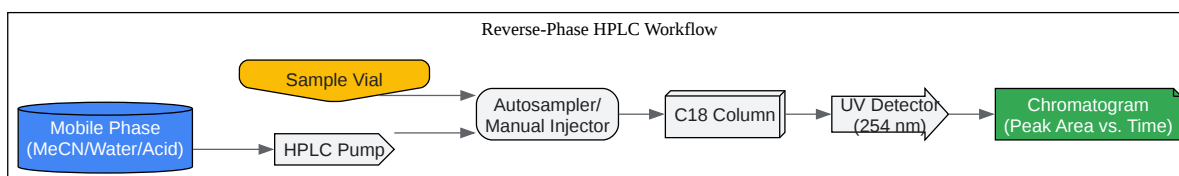
- $\sim 1600\text{-}1450\text{ cm}^{-1}$: Aromatic C=C ring stretching.
- $\sim 800\text{-}600\text{ cm}^{-1}$: C-Cl stretching. The presence of multiple strong bands in this region is characteristic of organochlorine compounds.
- $\sim 1250\text{-}1000\text{ cm}^{-1}$: C-H bending vibrations.

Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Background Scan:** Ensure the ATR crystal (typically diamond or germanium) is clean. Perform a background scan to capture the spectrum of the ambient environment, which will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a single drop of the neat liquid sample directly onto the ATR crystal.
- **Acquisition:** Lower the instrument's anvil to ensure good contact between the sample and the crystal. Initiate the sample scan (typically 16-32 scans are co-added for a good signal-to-noise ratio).
- **Cleaning:** After analysis, thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol or acetone) and a soft lab wipe.

Chromatographic Purity Assessment

Trustworthiness: Spectroscopic characterization is only meaningful if the sample is pure. HPLC is the gold standard for assessing the purity of non-volatile organic compounds. A reverse-phase method is suitable for **1-Chloro-3-(dichloromethyl)benzene**.



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Caption: A typical reverse-phase HPLC experimental setup.

Protocol: Reverse-Phase HPLC for Purity Analysis

- Mobile Phase Preparation: Prepare a mobile phase consisting of acetonitrile and water, often with a small amount of acid (e.g., 0.1% phosphoric acid or formic acid for MS compatibility).
[5] A typical starting point is 60:40 (v/v) Acetonitrile:Water. Filter and degas the mobile phase.
- Sample Preparation: Prepare a stock solution of the sample in the mobile phase or acetonitrile at a concentration of ~1 mg/mL. Further dilute to an appropriate working concentration (e.g., 0.1 mg/mL).
- Instrumentation:
 - Column: A C18 stationary phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is standard.
 - Flow Rate: Set to a typical rate of 1.0 mL/min.
 - Detector: Set the UV detector to a wavelength where the aromatic ring absorbs, typically 254 nm.[1]
 - Column Temperature: Maintain a constant temperature, e.g., 30 °C, for reproducibility.
- Analysis: Inject a small volume (5-10 µL) of the sample. Record the chromatogram for a sufficient duration (e.g., 10-15 minutes) to ensure all potential late-eluting impurities are observed.
- Quantification: Purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks.

Safety and Handling

Trustworthiness: A critical component of any technical guide is a clear statement on safe handling. **1-Chloro-3-(dichloromethyl)benzene** is a hazardous substance.

- Hazard Identification: It is classified as corrosive and is known to cause severe skin burns and eye damage (GHS Hazard Statement H314).^[2]
- Personal Protective Equipment (PPE): Always handle this chemical inside a certified chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical splash goggles.
- Handling: Avoid inhalation of vapors and direct contact with skin and eyes. Have appropriate spill cleanup materials readily available.

Conclusion

The structural characterization of **1-Chloro-3-(dichloromethyl)benzene** is a case study in the power of integrated analytical chemistry. While NMR spectroscopy provides the definitive map of the molecular skeleton, its findings are corroborated and strengthened by mass spectrometry, which confirms the elemental composition and isotopic signature. IR spectroscopy offers a rapid check of functional groups, and HPLC provides the quantitative measure of purity essential for its use in research and development. By following this multi-faceted, evidence-based workflow, researchers can ensure the identity and quality of this critical chemical intermediate with the highest degree of scientific confidence.

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